

Application Notes and Protocols: SDZ 224-015 for Rat Inflammation Models

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Compound of Interest

Compound Name: SDZ 224-015

Cat. No.: B10837935

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Introduction

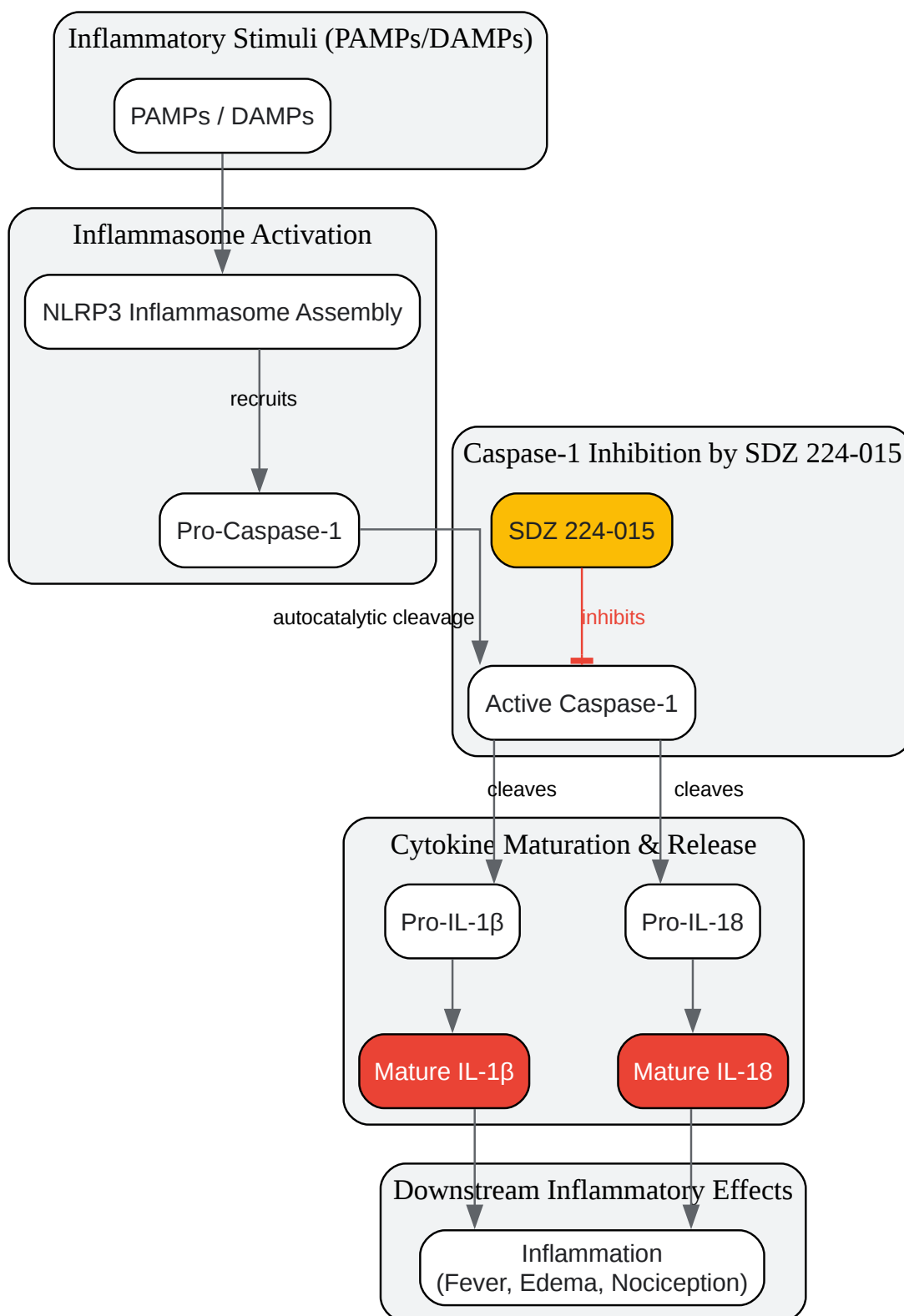
SDZ 224-015 is a potent and orally active inhibitor of the Interleukin-1 β Converting Enzyme (ICE), also known as caspase-1.^{[1][2][3]} This enzyme plays a critical role in the inflammatory cascade by processing the precursor forms of the pro-inflammatory cytokines Interleukin-1 β (IL-1 β) and Interleukin-18 (IL-18) into their active, mature forms. By inhibiting caspase-1, **SDZ 224-015** effectively blocks the release of these key mediators of inflammation, making it a valuable tool for studying inflammatory processes and for the development of novel anti-inflammatory therapeutics.^[4]

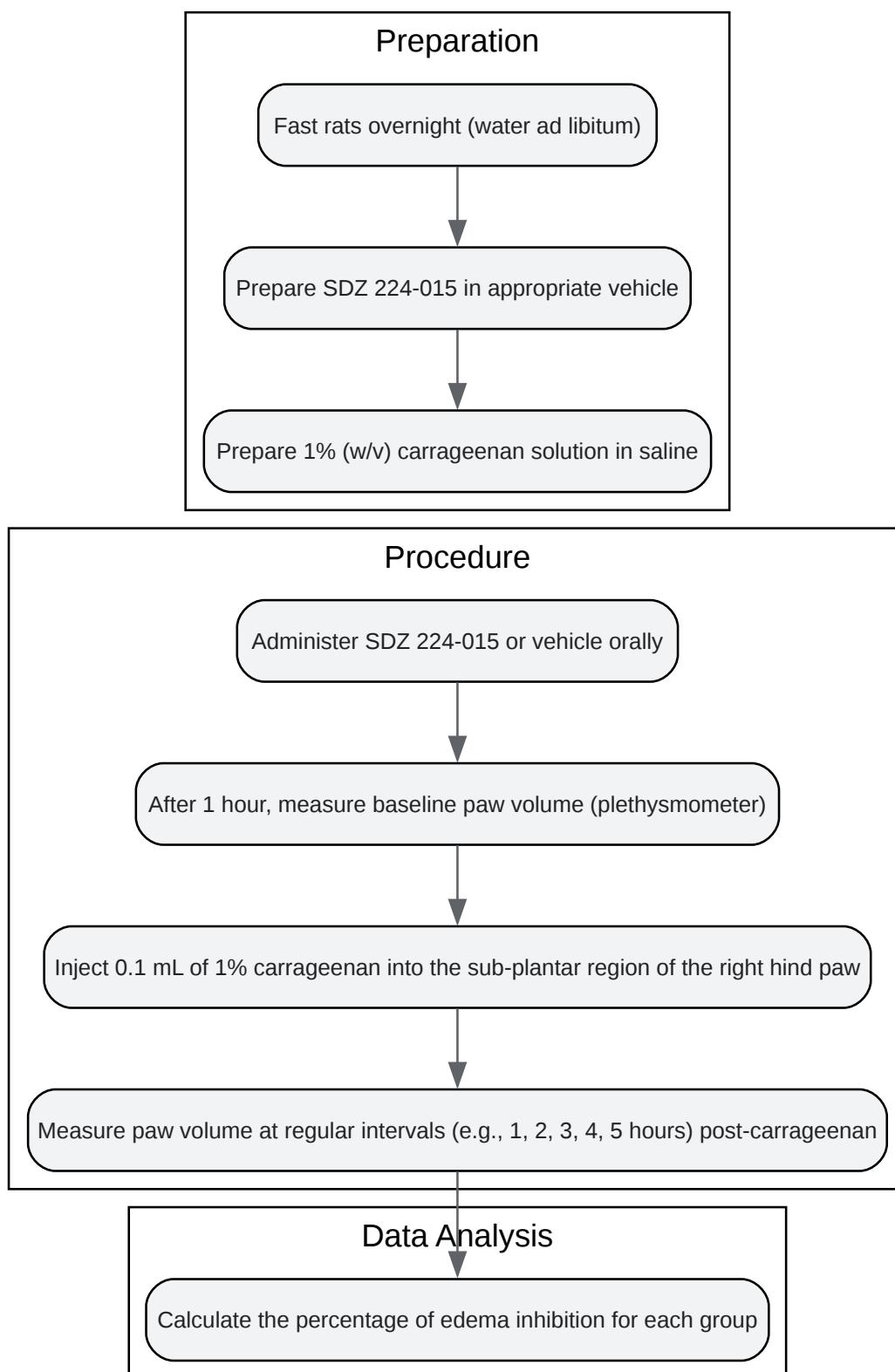
These application notes provide a comprehensive overview of the use of **SDZ 224-015** in various rat models of inflammation, including detailed protocols and dosage information.

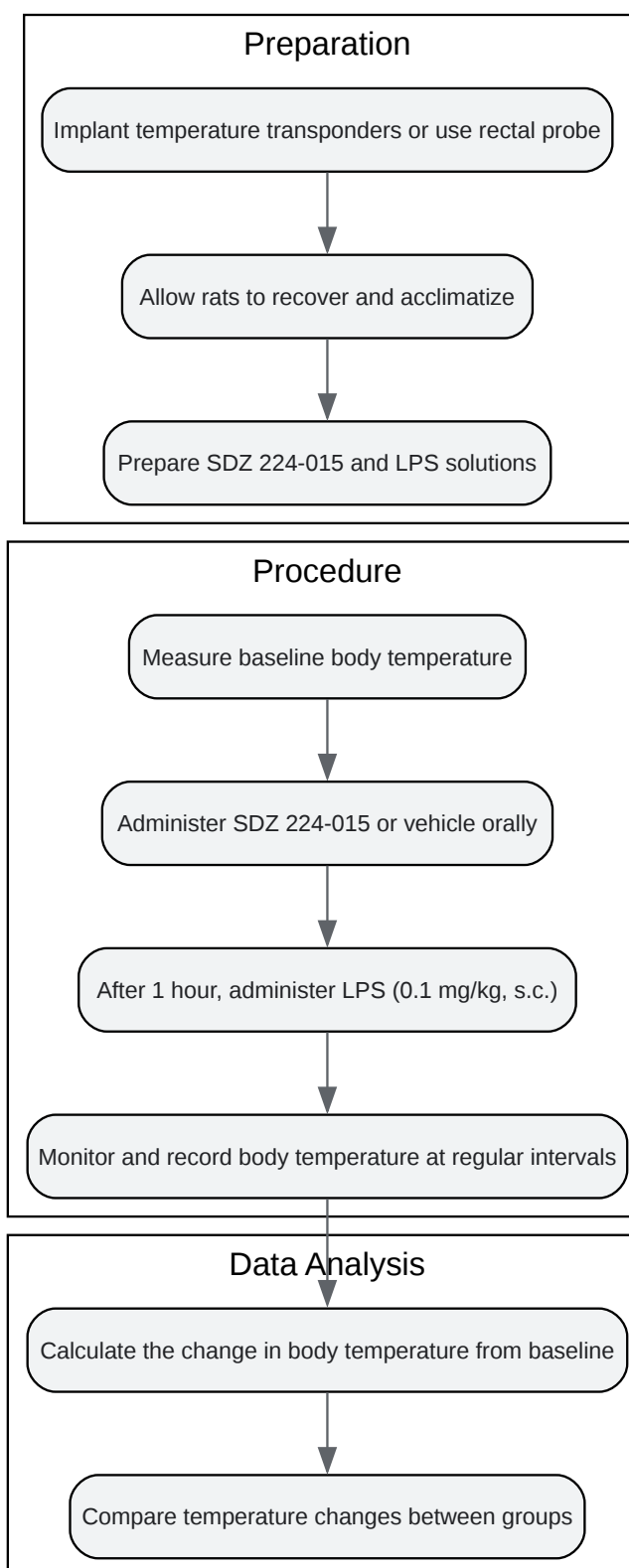
Mechanism of Action: Inhibition of Caspase-1 Signaling

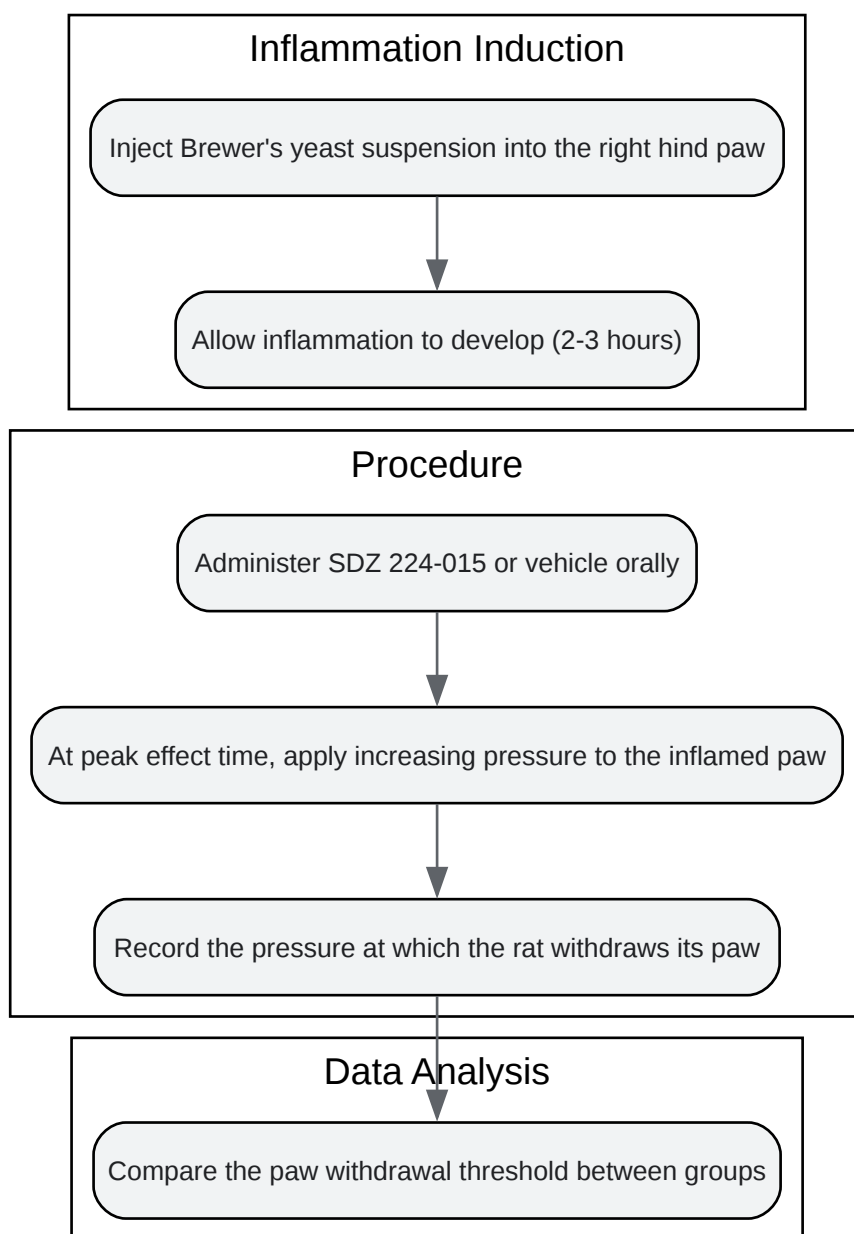
SDZ 224-015 exerts its anti-inflammatory effects by directly inhibiting the enzymatic activity of caspase-1. In response to a variety of inflammatory stimuli, including pathogens and endogenous danger signals, intracellular multi-protein complexes known as inflammasomes are assembled. The NLRP3 inflammasome is a well-characterized example. This assembly leads to the activation of pro-caspase-1 into its active form, caspase-1. Activated caspase-1

then proteolytically cleaves pro-IL-1 β and pro-IL-18, resulting in their maturation and secretion from the cell. These cytokines then act on their respective receptors to propagate the inflammatory response. **SDZ 224-015** intervenes in this pathway by blocking the activity of caspase-1, thereby preventing the maturation and release of IL-1 β and IL-18.









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References

- 1. Regulation and function of the caspase-1 in an inflammatory microenvironment - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The Caspase-1 Inflammasome & its Role in Autoinflammatory Diseases: R&D Systems [rndsystems.com]
- 3. Structure and mechanism of interleukin-1 beta converting enzyme - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Determination of analgesic drug efficacies by modification of the Randall and Selitto rat yeast paw test - PubMed [pubmed.ncbi.nlm.nih.gov]
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